

# Preparation of Fmoc-Lys(Dabcyl)-OH Stock Solution: An Application Note and Protocol

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## Compound of Interest

Compound Name: *Fmoc-Lys(Dabcyl)-OH*

Cat. No.: *B557437*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Fmoc-Lys(Dabcyl)-OH** is a crucial building block in solid-phase peptide synthesis (SPPS), particularly for the creation of quenched fluorescent substrates used in studying enzyme activity. The Dabcyl (4-((4-(dimethylamino)phenyl)azo)benzoyl) group acts as an efficient quencher for various fluorophores. Accurate and consistent preparation of a stock solution is the first critical step to ensure the reliability and reproducibility of subsequent experiments. This document provides a detailed protocol for the preparation, handling, and storage of **Fmoc-Lys(Dabcyl)-OH** stock solutions.

## Physicochemical Properties

A summary of the key quantitative data for **Fmoc-Lys(Dabcyl)-OH** is presented in Table 1. This information is essential for accurate calculations and preparation of solutions with precise concentrations.

Table 1: Properties of **Fmoc-Lys(Dabcyl)-OH**

Property	Value	Source(s)
Molecular Weight	619.71 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	146998-27-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Orange to red powder	<a href="#">[2]</a>
Purity (Typical)	≥97% (TLC), ≥95% (HPLC)	<a href="#">[2]</a> <a href="#">[5]</a>
Storage (Solid)	-20°C (dry) or 2-8°C	<a href="#">[6]</a> <a href="#">[7]</a>
Primary Solvent	N,N-Dimethylformamide (DMF)	<a href="#">[8]</a> <a href="#">[9]</a>

## Experimental Protocol: Preparation of a 10 mM Fmoc-Lys(Dabcyl)-OH Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **Fmoc-Lys(Dabcyl)-OH** in N,N-Dimethylformamide (DMF).

### Materials:

- **Fmoc-Lys(Dabcyl)-OH** (solid powder)
- N,N-Dimethylformamide (DMF), anhydrous or peptide synthesis grade
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettors and appropriate sterile tips

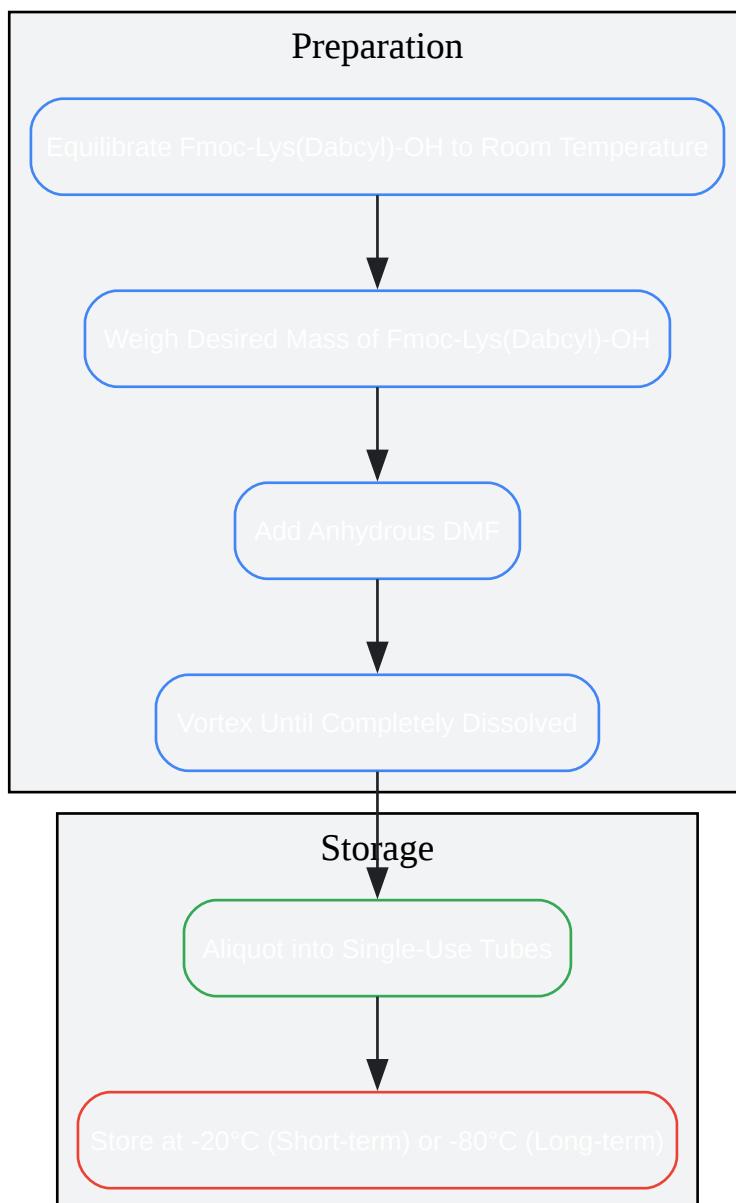
### Procedure:

- Equilibration: Before opening, allow the container of **Fmoc-Lys(Dabcyl)-OH** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation of moisture onto the hygroscopic powder.

- Weighing: Tare a clean, dry microcentrifuge tube or vial on the analytical balance. Carefully weigh out the desired amount of **Fmoc-Lys(Dabcyl)-OH**. For example, to prepare 1 mL of a 10 mM solution, weigh out 6.20 mg of the compound.
  - Calculation:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
- Dissolution: Add the appropriate volume of DMF to the vial containing the weighed **Fmoc-Lys(Dabcyl)-OH**. For the example above, add 1.0 mL of DMF.
- Mixing: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. The solution should be clear and orange to red in color. Gentle warming in a water bath (30-40°C) can be used to aid dissolution if necessary, but avoid excessive heat.
- Storage:
  - For short-term storage (up to 1 month), the stock solution can be stored at -20°C.[\[10\]](#)
  - For long-term storage (up to 6 months), it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.[\[10\]](#)
  - Protect the solution from light by using amber vials or by wrapping the container in aluminum foil, as the Dabcyl group is light-sensitive.

## Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **Fmoc-Lys(Dabcyl)-OH** stock solution.



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Caption: Workflow for preparing **Fmoc-Lys(DabcyI)-OH** stock solution.

## Conclusion

Proper preparation and storage of **Fmoc-Lys(DabcyI)-OH** stock solutions are fundamental for achieving accurate and reproducible results in peptide synthesis and enzyme assays. Adherence to this protocol will help ensure the integrity and reactivity of this critical reagent.

Always refer to the manufacturer's specific recommendations and safety data sheets for handling and disposal.

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